

Quantitative Analysis of Gastrin-17 by Mass Spectrometry: Application Notes and Protocols

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Compound of Interest

Compound Name:	Gastrin-17
CAS No.:	60748-06-3
Cat. No.:	B1628035

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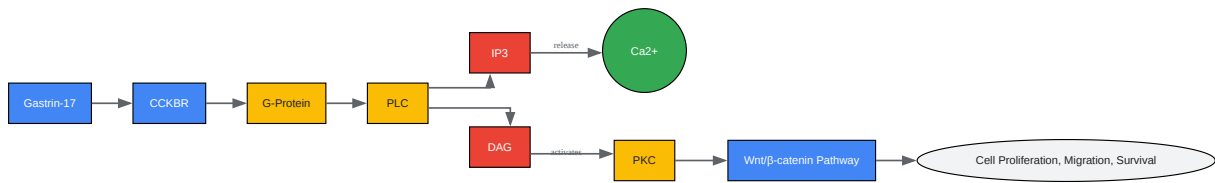
Introduction

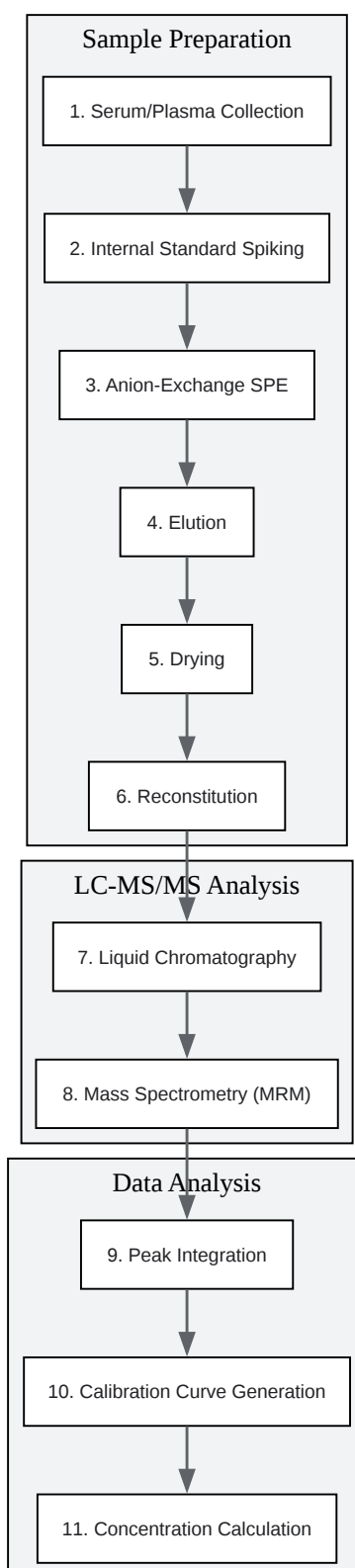
Gastrin-17 (G-17) is a crucial peptide hormone primarily responsible for stimulating gastric acid secretion and regulating the growth of the gastric mucosa.[1] Dysregulation of **Gastrin-17** has been implicated in various gastrointestinal pathologies, including atrophic gastritis and gastric cancer.[2][3] Accurate quantification of **Gastrin-17** in biological matrices is therefore essential for both clinical diagnostics and therapeutic development. While immunoassays have traditionally been employed for this purpose, they can suffer from cross-reactivity and a lack of standardization.[4] Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as a superior alternative, offering high specificity, sensitivity, and multiplexing capabilities for the simultaneous quantification of different gastrin isoforms.[4][5][6]

This document provides detailed application notes and protocols for the quantitative analysis of **Gastrin-17** in human serum or plasma using LC-MS/MS.

Signaling Pathways of Gastrin-17

Gastrin-17 exerts its biological effects primarily through the cholecystokinin B receptor (CCKBR), a G-protein coupled receptor. Upon binding, it activates multiple downstream signaling pathways that influence cell proliferation, migration, and survival. One of the key pathways implicated in gastric cancer is the Wnt/ β -catenin signaling cascade.





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